

Solubility of Strontium Acetate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Strontium acetate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **strontium acetate** in ethanol and other common organic solvents. The information is curated for professionals in research and drug development, with a focus on data presentation, experimental methodologies, and logical workflows.

Quantitative Solubility Data

The solubility of **strontium acetate** in various organic solvents is a critical parameter for its application in synthesis, purification, and formulation. While extensive quantitative data is limited in publicly available literature, the following table summarizes the known solubility information.

Solvent	Chemical Formula	Solubility (g/100 g of solvent)	Temperature (°C)	Notes
Methanol	CH ₃ OH	0.26	15	[1]
0.18	66	[1]		
Ethanol	C ₂ H ₅ OH	Slightly Soluble	Not Specified	[2][3] Qualitative description.
Acetone	C ₃ H ₆ O	Insoluble	Not Specified	[1]
Isopropanol	C ₃ H ₈ O	No Data Available	-	
Tetrahydrofuran (THF)	C ₄ H ₈ O	No Data Available	-	
Acetic Acid	CH ₃ COOH	17.32	25	[1]
18.8	50.5	[1]		
22.96	73.8	[1]		
32.1	101.1	[1]		
37.85	111.5	[1]		

It is important to note that **strontium acetate** is generally considered to have good solubility in water.[4][5]

Experimental Protocol for Solubility Determination

A standardized experimental protocol is crucial for obtaining reliable and reproducible solubility data. The following methodology is a general guideline based on common laboratory practices for determining the solubility of an inorganic salt, like **strontium acetate**, in an organic solvent. [6][7][8]

Objective: To determine the equilibrium solubility of **strontium acetate** in a given organic solvent at a specific temperature.

Materials:

- Anhydrous **strontium acetate**
- High-purity organic solvent (e.g., ethanol, methanol)
- Temperature-controlled shaker or incubator
- Analytical balance
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Volumetric flasks and pipettes
- Analytical instrumentation for concentration measurement (e.g., HPLC, ICP-MS, or gravimetric analysis)

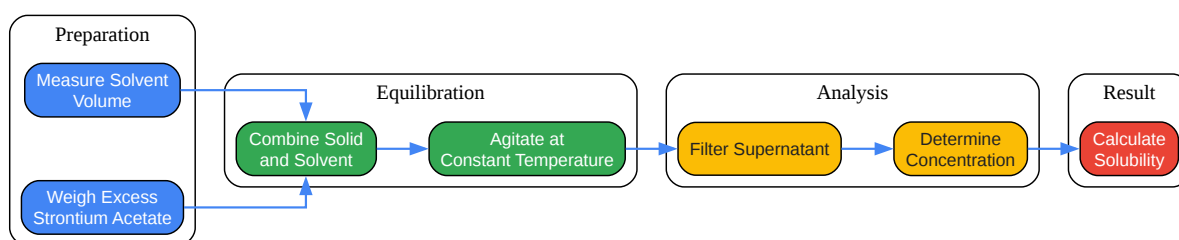
Procedure:

- **Sample Preparation:** Add an excess amount of **strontium acetate** to a known volume of the organic solvent in a sealed container. The presence of undissolved solid is essential to ensure that the solution reaches saturation.
- **Equilibration:** Place the sealed container in a temperature-controlled shaker or incubator set to the desired temperature. Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) with continuous agitation to ensure that the solution is saturated.
- **Sample Withdrawal and Filtration:** After equilibration, cease agitation and allow the solid to settle. Carefully withdraw a known volume of the supernatant using a pipette, ensuring not to disturb the solid phase. Immediately filter the withdrawn sample using a syringe filter compatible with the solvent to remove all undissolved particles.
- **Concentration Analysis:** Accurately dilute the filtered, saturated solution with a suitable solvent. Determine the concentration of **strontium acetate** in the diluted solution using a validated analytical method:
 - **Gravimetric Analysis:** Evaporate the solvent from a known volume of the saturated solution and weigh the remaining solid residue.

- Chromatographic Methods (e.g., HPLC): Quantify the acetate anion concentration.
- Spectroscopic Methods (e.g., ICP-MS): Determine the concentration of strontium ions.
- Calculation: Calculate the solubility of **strontium acetate** in the solvent at the specified temperature, typically expressed in grams of solute per 100 grams of solvent (g/100 g).

Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of **strontium acetate** solubility.



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Experimental workflow for solubility determination.

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